# Application Note: High-Purity Isolation of 4-Ethoxy-3-methoxybenzoic Acid via Recrystallization

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Ethoxy-3-methoxybenzoic acid* |
| *CAS No.:* | *3535-30-6* |
| *Cat. No.:* | *B453943* |

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## Abstract & Scope

This technical guide outlines the standardized protocol for the purification of **4-Ethoxy-3-methoxybenzoic acid** (CAS: 3535-30-6), a critical intermediate in the synthesis of pharmaceutical compounds and liquid crystal mesogens. While often synthesized via the ethylation of vanillic acid or the oxidation of ethylated vanillin derivatives, crude isolates frequently contain unreacted phenolic precursors (vanillic acid), inorganic salts, and over-alkylated ester by-products.

This protocol utilizes a binary solvent recrystallization system (Ethanol/Water) to achieve purities exceeding 99.5% (HPLC). The method is designed to be scalable, reproducible, and compliant with green chemistry principles by minimizing the use of chlorinated solvents.

## Physicochemical Profile

Understanding the solute's properties is prerequisite to purification. The target molecule is a benzoic acid derivative with significant hydrophobic character due to the ethyl and methyl ether

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groups, yet it retains a polar carboxylic acid head.

| Property | Data | Notes |
|---|---|---|
| Chemical Name | 4-Ethoxy-3-methoxybenzoic acid | Also known as O-Ethylvanillic acid |
| CAS Registry | 3535-30-6 | |
| Molecular Formula | $C_{10}H_{12}O_4$ | |
| Molecular Weight | 196.20 g/mol | |
| Target Melting Point | 192–196 °C | Sharp range indicates high purity [1][2] |
| Solubility (Cold) | Insoluble in water; Sparingly soluble in EtOH | Ideal for crystallization yield |
| Solubility (Hot) | Soluble in Ethanol, Acetic Acid, Ethyl Acetate | Ideal for dissolution |
| pKa | ~4.4–4.5 | Similar to anisic acid; soluble in aqueous base |

# Purification Strategy & Solvent Selection

## The Challenge: Impurity Profile

Crude **4-Ethoxy-3-methoxybenzoic acid** typically contains three classes of impurities:

- Unreacted Phenols (Vanillic Acid): More polar and water-soluble than the target.
- Inorganic Salts (KBr/KI/$Na_2SO_4$): Residues from alkylation or oxidation catalysts.
- Ethyl Esters: Non-polar by-products formed if alkylation conditions were too harsh.

## The Solution: Binary Solvent System (Ethanol : Water)

We utilize a solvent-antisolvent approach.

- Ethanol (Solvent): Dissolves the organic acid and ester impurities at high temperatures.

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- Water (Antisolvent): drastically reduces the solubility of the target acid upon cooling, forcing crystallization. Crucially, it keeps the more polar phenolic impurities and inorganic salts in the mother liquor.

Why not just Water? The compound is too hydrophobic; boiling water alone requires excessive volumes. Why not just Ethanol? Yield would be poor as the compound remains soluble even when cold.

# Detailed Experimental Protocol

## Materials Required[1][2][3][4][5][6][7][8][9]

- Crude **4-Ethoxy-3-methoxybenzoic acid**
- Solvent A: Ethanol (95% or absolute)
- Solvent B: Deionized Water
- Activated Carbon (optional, for decolorization)[1]
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, Buchner funnel, vacuum pump.

## Step-by-Step Methodology

### Phase 1: Dissolution

- Place 10.0 g of crude solid into a 250 mL round-bottom flask.
- Add 40 mL of Ethanol. Add a magnetic stir bar.
- Heat the mixture to reflux (approx. 78°C) using an oil bath or heating mantle.
- Observation: If the solid does not completely dissolve after 5 minutes of reflux, add more Ethanol in 5 mL increments until a clear solution is obtained.
  - Note: Do not add excess solvent; we aim for a near-saturated solution at boiling point.

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## Phase 2: Decolorization & Hot Filtration (Optional but Recommended)

- If the solution is colored (yellow/brown), remove heat source momentarily.
- Add 0.5 g of Activated Carbon.
- Return to reflux for 5 minutes.
- Hot Filter: While still boiling, filter the solution through a pre-warmed fluted filter paper or a heated sintered glass funnel to remove carbon and insoluble mechanical impurities.

## Phase 3: Nucleation & Crystallization

- Return the filtrate to a clean flask and bring back to a gentle boil.
- Slowly add hot Deionized Water dropwise via an addition funnel or pipette.
- The Cloud Point: Continue adding water until a faint, persistent turbidity (cloudiness) appears.
- Add a few drops of Ethanol to just clear the turbidity.
- Remove the heat source.[2] Allow the flask to cool to room temperature slowly (over 1-2 hours).
    - Critical Mechanism:[3] Rapid cooling traps impurities (occlusion). Slow cooling allows the crystal lattice to reject foreign molecules.[2]
- Once at room temperature, place the flask in an ice-water bath (0–4°C) for 30 minutes to maximize yield.

## Phase 4: Isolation & Drying

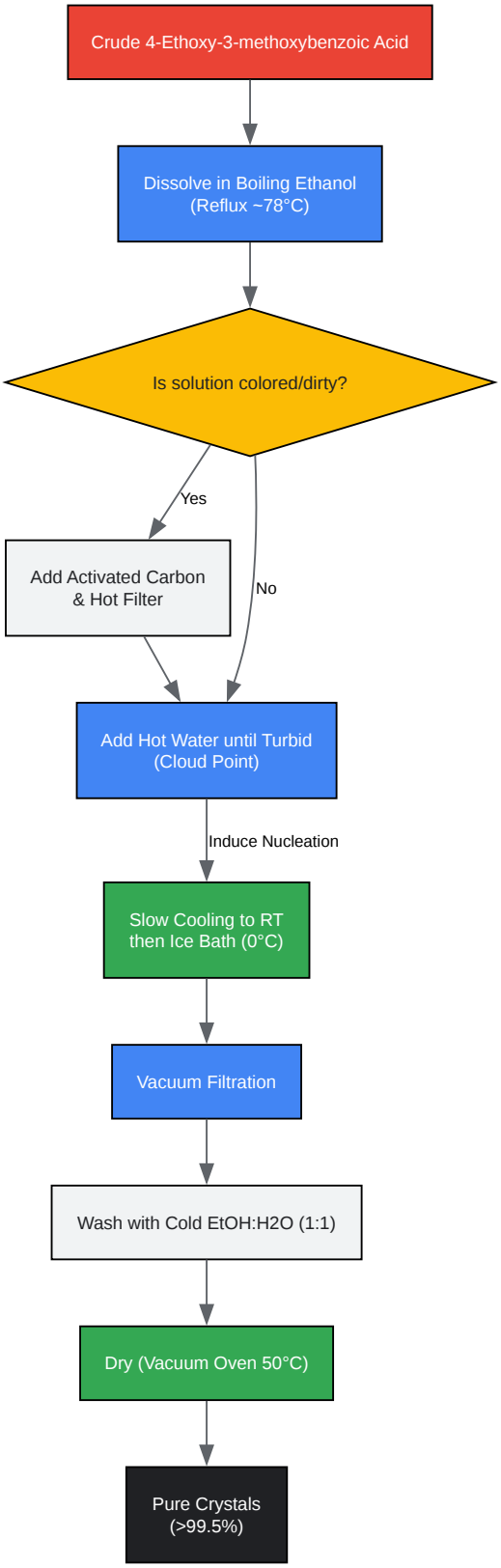
- Collect the crystals via vacuum filtration on a Buchner funnel.
- Wash: Rinse the filter cake with 2 x 10 mL of ice-cold Ethanol:Water (1:1 mixture).
    - Warning: Do not use pure ethanol for washing, as it will redissolve your product.

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- Dry: Dry the solid in a vacuum oven at 50°C for 4 hours or air-dry overnight until mass is constant.

## Process Visualization (Workflow)

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Figure 1: Step-by-step workflow for the binary solvent recrystallization of **4-Ethoxy-3-methoxybenzoic acid**.

## Validation & Quality Control

To ensure the protocol was successful, the isolated solid must undergo the following checks:

| Test | Acceptance Criteria | Purpose |
|---|---|---|
| Melting Point | 192–196 °C | Sharp range confirms purity and identity [1][2]. Broad range implies solvent trapped or impurity presence. |
| HPLC Purity | > 99.5% Area | Quantifies removal of vanillic acid (RT shift) and esters. |
| 1H NMR | Consistent Structure | Verify the ethyl group quartet (~4.1 ppm) and methoxy singlet (~3.9 ppm). |
| Appearance | White Crystalline Needles | Discoloration implies oxidation or residual carbon. |

## Troubleshooting Guide

- Problem: Oiling Out. The product forms a liquid oil at the bottom instead of crystals.
  - Cause: Solution was too concentrated or cooled too fast; the melting point of the solvated product dropped below the solvent boiling point.
  - Fix: Reheat to dissolve the oil, add slightly more ethanol, and cool much more slowly. Scratch the glass to induce nucleation.
- Problem: Low Yield.
  - Cause: Too much ethanol used.

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- Fix: Concentrate the mother liquor (filtrate) on a rotary evaporator and repeat the crystallization (Second Crop). Note that the second crop is usually less pure.

## References


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